

# An In-depth Technical Guide to Cadmium Chloride Hemi(pentahydrate)

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## Compound of Interest

Compound Name: Cadmium chloride  
hemi(pentahydrate)

Cat. No.: B1256902

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Cadmium Chloride, with a specific focus on its hydrated forms, particularly the hemi(pentahydrate). It covers its chemical identity, physicochemical properties, biological effects, and established experimental protocols, tailored for a scientific audience.

## Compound Identification and CAS Number Analysis

Cadmium chloride is a white crystalline compound known to exist in several hydration states. While the user specified CAS number 7790-78-5 in conjunction with "hemi(pentahydrate)," it is crucial to clarify that this CAS number is most frequently assigned to the cadmium chloride hydrate in general or, more specifically, the hemi(pentahydrate) form ( $\text{CdCl}_2 \cdot 2.5\text{H}_2\text{O}$ ) by chemical suppliers.<sup>[1][2][3][4]</sup> However, other hydrates are also known, such as the monohydrate ( $\text{CdCl}_2 \cdot \text{H}_2\text{O}$ ) and the anhydrous form ( $\text{CdCl}_2$ ).<sup>[5]</sup> This guide will focus on the properties and effects of cadmium chloride as reported in scientific literature, which often utilizes various hydrated forms interchangeably for solution-based studies.

Chemical Formula:  $\text{CdCl}_2 \cdot 2.5\text{H}_2\text{O}$ <sup>[1]</sup> Molecular Weight: 228.36 g/mol <sup>[1][6]</sup>

## Physicochemical Properties

The properties of cadmium chloride can vary slightly based on its hydration state. The data below pertains to the commonly cited hydrated forms.

Property	Value	Source(s)
Appearance	White crystalline powder, chunks, or crystals.	[1][7]
Density	3.327 g/cm <sup>3</sup>	[7][8]
Melting Point	34 °C	[7][8]
Boiling Point	960 °C	[7]
Solubility in Water	Highly soluble; 1680 g/L (20 °C).	[7]
Vapor Pressure	10 mmHg at 656 °C	[1][7]
Stability	Stable under recommended storage conditions. It is hygroscopic and air-sensitive.	[7][9]
Incompatibilities	Strong oxidizing agents, aluminum, potassium, bromine trifluoride, zinc, selenium, and tellurium.	[9][10][11]

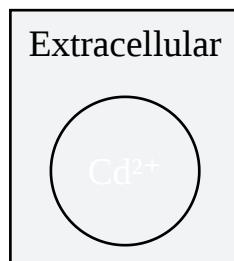
## Toxicology and Biological Effects

Cadmium is a well-documented environmental toxicant and human carcinogen that exerts its effects through complex molecular mechanisms.[10][12] Chronic exposure can lead to kidney damage, bone disease, and an increased risk of cancer.[10][11][13][14]

**Mechanism of Action:** The primary mechanism of cadmium chloride toxicity is the induction of oxidative stress.[13][15][16] Cadmium disrupts cellular redox homeostasis by depleting antioxidants, such as glutathione, and inhibiting antioxidant enzymes like superoxide dismutase.[15][17] This leads to an accumulation of reactive oxygen species (ROS), causing damage to lipids, proteins, and DNA.[13][15][16]

**Key Signaling Pathways:** Cadmium exposure activates multiple intracellular signaling pathways that regulate cell fate, leading to apoptosis, necrosis, or carcinogenesis depending on the cell type and dosage.[12][18]

- **Mitogen-Activated Protein Kinase (MAPK) Pathways:** Cadmium is known to activate all three major MAPK pathways: ERK1/2, JNK, and p38.[12][19][20] These pathways are involved in transmitting extracellular signals to the nucleus to control gene expression related to stress response, proliferation, and apoptosis.[19][21]
- **PI3K/Akt Pathway:** This pathway is crucial for cell survival. Cadmium can activate Akt, which in turn can influence the stability of oncogenes like c-Myc, contributing to its carcinogenic potential.[12]
- **Apoptosis Pathways:** Cadmium induces apoptosis through both caspase-dependent and -independent mechanisms.[18] It disrupts the mitochondrial membrane potential, leading to the release of cytochrome c, which activates caspase-3.[17][18] It can also trigger the release of Apoptosis Inducing Factor (AIF) for a caspase-independent cell death pathway. [18]



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Caption: Cadmium induces apoptosis via ROS and MAPK signaling.

## Experimental Protocols & Workflows

Cadmium chloride is frequently used in *in vitro* studies to investigate heavy metal toxicity. Below is a representative protocol for assessing cytotoxicity.

This protocol is synthesized from methodologies described for assessing cytotoxicity in cell lines like HepG2 and LLC-PK1.[\[13\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Objective: To determine the concentration-dependent cytotoxicity of cadmium chloride on a selected cell line.

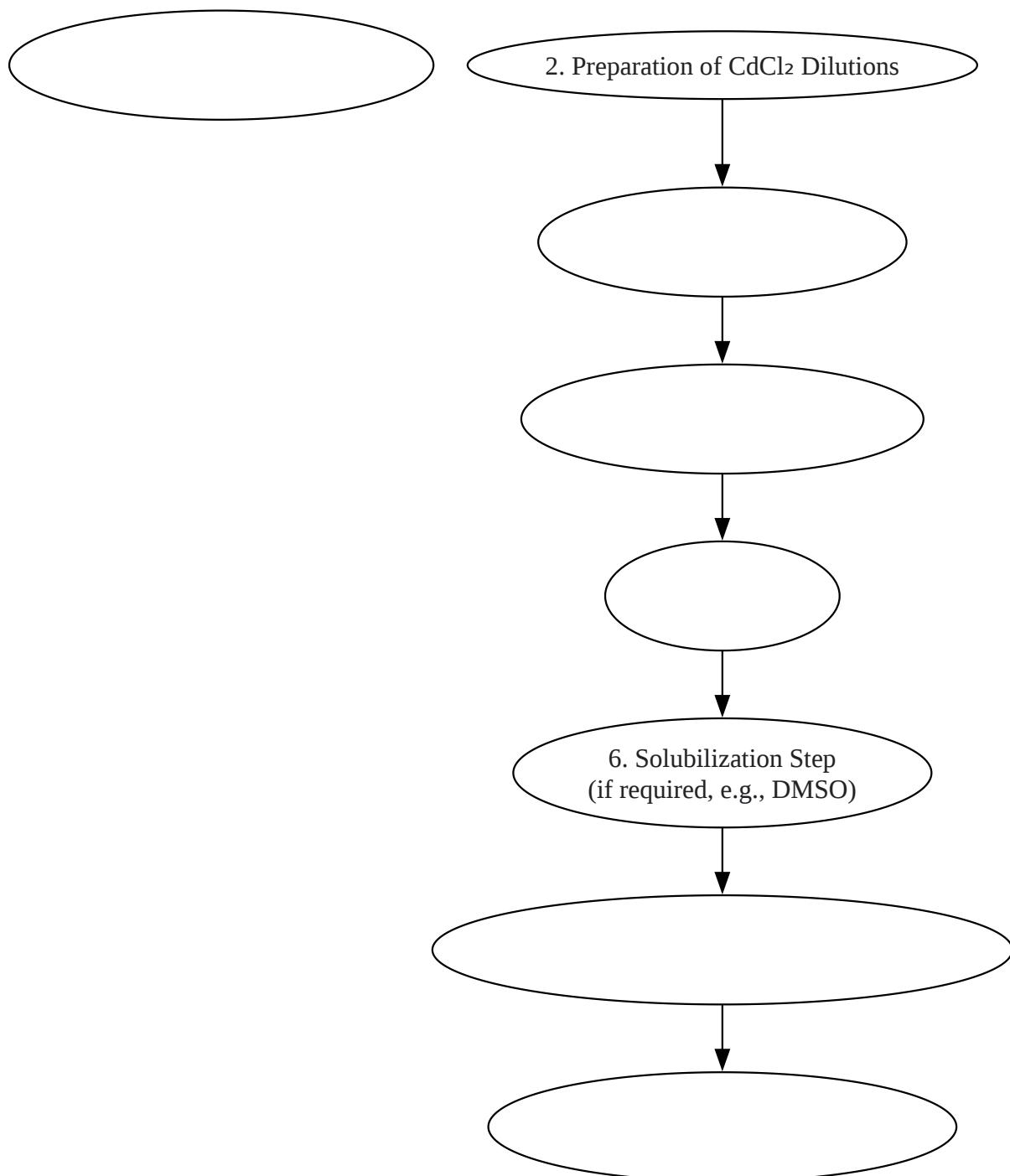
Materials:

- **Cadmium chloride hemi(pentahydrate)** (CAS 7790-78-5)
- Human cell line (e.g., HepG2, HEK293)
- Complete culture medium (e.g., DMEM with 10% FBS)[\[25\]](#)
- Phosphate Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- 96-well tissue culture plates
- CO<sub>2</sub> incubator (37°C, 5% CO<sub>2</sub>)
- Microplate reader

Methodology:

- Cell Seeding:
  - Culture cells to ~80% confluency.
  - Trypsinize, count, and seed the cells into a 96-well plate at a density of  $5 \times 10^3$  to  $1 \times 10^4$  cells/well in 100  $\mu$ L of complete medium.
  - Incubate for 24 hours to allow for cell attachment.[\[24\]](#)
- Treatment Preparation:

- Prepare a stock solution of Cadmium Chloride in sterile, distilled water.[[23](#)]
- Perform serial dilutions in complete culture medium to achieve the desired final concentrations (e.g., a range from 1  $\mu$ M to 100  $\mu$ M).[[17](#)][[23](#)]
- Cell Treatment:
  - Remove the old medium from the wells.
  - Add 100  $\mu$ L of the prepared cadmium chloride dilutions to the respective wells. Include a "vehicle control" group treated with medium only.
  - Incubate the plate for a specified duration (e.g., 24 or 48 hours).[[13](#)][[26](#)]
- MTT Assay:
  - After incubation, add 10  $\mu$ L of MTT stock solution to each well.
  - Incubate for an additional 3-4 hours, allowing viable cells to convert MTT into formazan crystals.
  - Carefully remove the medium from each well.
  - Add 100  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
  - Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition:
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate cell viability as a percentage relative to the vehicle control group.

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Caption: Standard workflow for assessing cadmium chloride cytotoxicity.

## Applications in Research and Development

Beyond toxicology, cadmium chloride serves several roles in scientific and industrial applications:

- **Pigment Production:** It is a precursor for preparing cadmium sulfide (CdS), known as "Cadmium Yellow," a stable inorganic pigment.[5][27]
- **Electroplating:** Used to deposit cadmium coatings on other metals for corrosion resistance. [27][28]
- **Biological Research:** Employed as a tool to study the cellular responses to heavy metal stress, oxidative damage, and the mechanisms of apoptosis.[15][28]
- **Analytical Chemistry:** Serves as a reagent in various analytical procedures.[28]

## Safety and Handling

Cadmium chloride is classified as highly toxic, a suspected human carcinogen, and may cause genetic defects and impair fertility.[9][14][29][30]

- **Personal Protective Equipment (PPE):** Always handle in a chemical fume hood. Wear appropriate protective clothing, impervious gloves, and safety goggles.[31][32][33] Respiratory protection is required to prevent inhalation of dust.[32][34]
- **Handling:** Avoid dust generation. Do not ingest or inhale.[31] Wash hands thoroughly after handling.[9]
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[31][32]
- **Disposal:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.[9][31] Do not allow it to enter drains or the environment.[30][32]

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